

A Comparative Guide to Agents Exhibiting Synergistic Effects with Aminoglycosides

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Compound of Interest

Compound Name: Antimicrobial agent-27

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of "**Antimicrobial agent-27**" (DHA27) and its alternatives that demonstrate synergistic activity with aminoglycoside antibiotics. The information presented is supported by experimental data to aid in the evaluation and selection of potential combination therapies to combat antimicrobial resistance.

Introduction

Aminoglycosides are a critical class of antibiotics, particularly effective against Gram-negative bacteria. However, the rise of resistance mechanisms, such as enzymatic modification and efflux pumps, has limited their efficacy. A promising strategy to overcome this resistance is the use of synergistic agents that can restore or enhance the activity of aminoglycosides. This guide focuses on DHA27, an artemisinin derivative, and compares its synergistic potential with other notable agents: oleanolic acid, polymyxin B, and β -lactam antibiotics.

Comparative Analysis of Synergistic Effects

The synergistic effect of these agents in combination with aminoglycosides is typically quantified using the Fractional Inhibitory Concentration Index (FICI). A FICI of ≤ 0.5 is indicative of synergy. The following tables summarize the reported FICI values for DHA27 and its alternatives against various bacterial pathogens.

Table 1: Synergistic Effect of DHA27 with Aminoglycosides

| Bacterial Strain | Aminoglycoside | FICI Value | Reference |
|---------------------------------------|----------------|------------|-----------|
| Pseudomonas aeruginosa ATCC 27853 | Tobramycin | 0.28 | [1] |
| 20 clinical isolates of P. aeruginosa | Tobramycin | <0.5 | [1] |
| 8 clinical isolates of MRSA | Gentamicin | ≤0.5 | [2][3] |

Table 2: Synergistic Effect of Oleanolic Acid with Aminoglycosides

| Bacterial Strain | Aminoglycoside | FICI Value | Reference |
|------------------------------------|----------------|------------|-----------|
| Acinetobacter baumannii ATCC 17978 | Gentamicin | 0.375 | [4] |
| Acinetobacter baumannii ATCC 17978 | Kanamycin | 0.313 | [4] |

Table 3: Synergistic Effect of Polymyxin B with Aminoglycosides

| Bacterial Strain | Aminoglycoside | FICI Value | Reference |
|---|----------------|----------------------|-----------|
| Carbapenemase-Producing Klebsiella pneumoniae | Amikacin | Additive/Synergistic | [5][6] |
| Polymyxin-Resistant, MDR K. pneumoniae | Amikacin | Synergistic | [5][6] |

Note: For Polymyxin B, many studies describe synergy in terms of a significant reduction in bacterial counts in time-kill assays rather than solely FICI values.

Table 4: Synergistic Effect of β -Lactams with Aminoglycosides

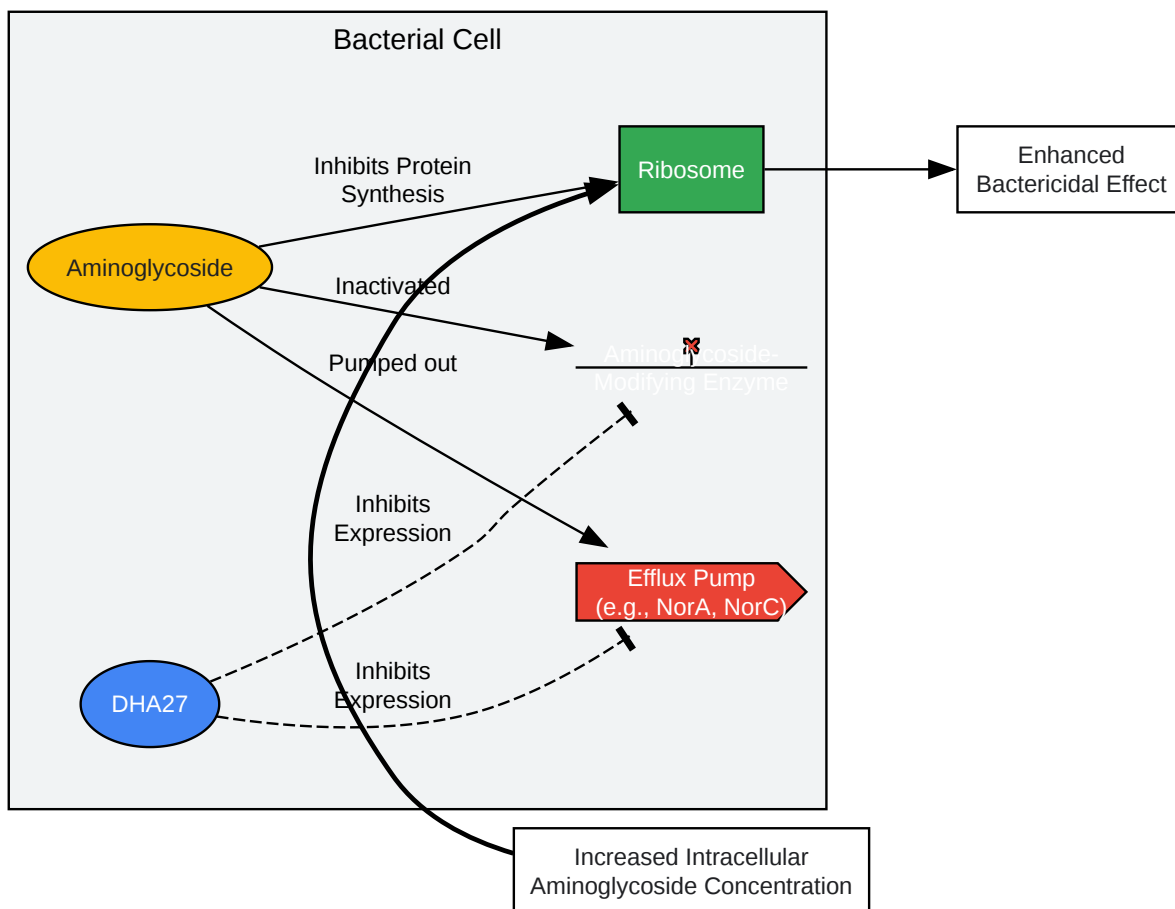
| Bacterial Strain | β -Lactam | Aminoglycoside | Synergy Observed | Reference |
|--|---|--------------------------------|--------------------|---|
| Methicillin-Sensitive S. aureus (MSSA) | Penicillin, Amoxicillin, Flucloxacillin | Gentamicin, Neomycin, Amikacin | 76-78% of isolates | [7] [8] |
| Methicillin-Resistant S. aureus (MRSA) | Penicillin, Amoxicillin, Flucloxacillin | Gentamicin, Neomycin, Amikacin | 76-78% of isolates | [7] [8] |
| Gentamicin-Resistant Gram-Negative Bacilli | Ceftriaxone | Amikacin | 67% of assays | [9] |
| Pseudomonas aeruginosa | Ceftazidime | Amikacin | Favorable | [10] |

Mechanisms of Synergistic Action

The synergistic effects of these agents are attributed to distinct mechanisms that ultimately lead to increased intracellular concentrations or enhanced activity of aminoglycosides.

DHA27: Inhibition of Efflux Pumps and Modifying Enzymes

DHA27 is reported to inhibit the expression of efflux pump genes, such as *norA* and *norC* in *S. aureus*, thereby increasing the intracellular accumulation of aminoglycosides.[\[2\]](#)[\[3\]](#) Additionally, it has been shown to inhibit the mRNA expression of aminoglycoside-modifying enzymes in *P. aeruginosa*, protecting the aminoglycoside from inactivation.[\[1\]](#)

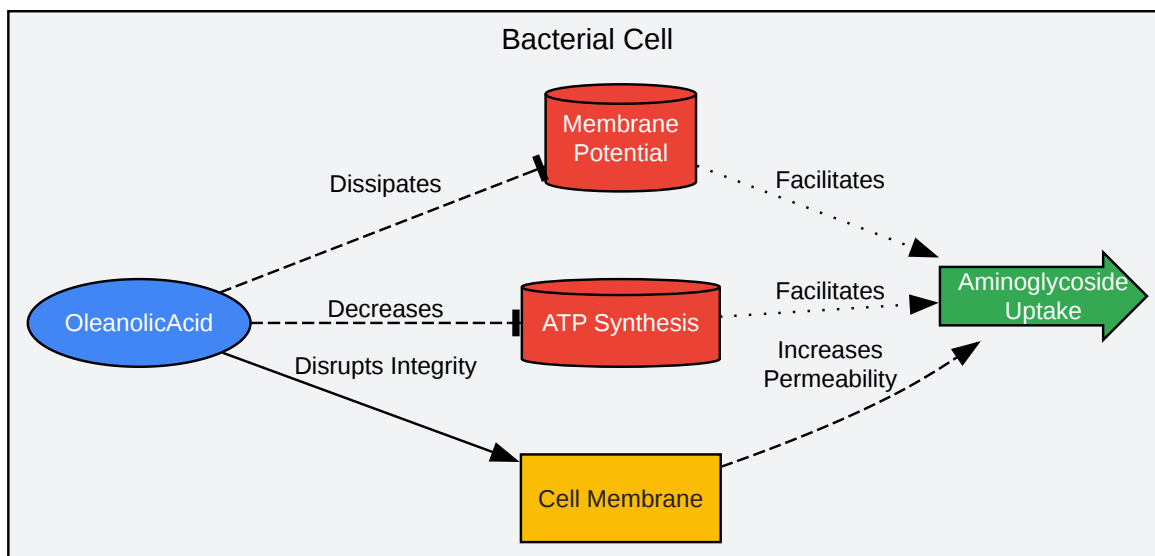


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Mechanism of DHA27 Synergy with Aminoglycosides

Oleanolic Acid: Disruption of Membrane Integrity and Energy Metabolism

Oleanolic acid, a natural triterpenoid, disrupts the bacterial cell membrane, leading to increased permeability.^{[4][11]} This membrane-destabilizing effect is associated with a decrease in cellular ATP production and dissipation of the membrane potential, which facilitates the uptake of aminoglycosides.^{[12][13]}

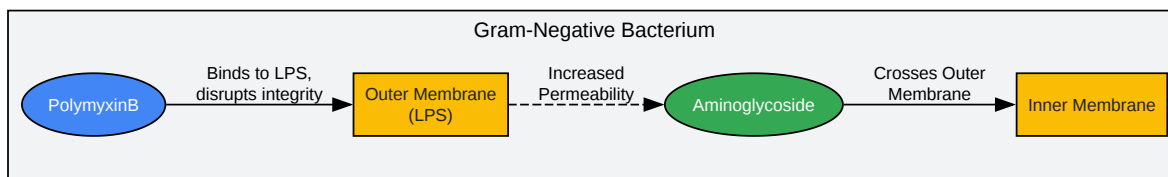


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Mechanism of Oleanolic Acid Synergy

Polymyxin B: Outer Membrane Disruption

Polymyxin B is a cationic polypeptide that interacts with the lipopolysaccharide (LPS) of the outer membrane of Gram-negative bacteria. This interaction displaces divalent cations, leading to the disruption of the outer membrane's integrity and increased permeability, thereby allowing aminoglycosides to access their ribosomal target.^{[5][14][15][16][17][18][19]}

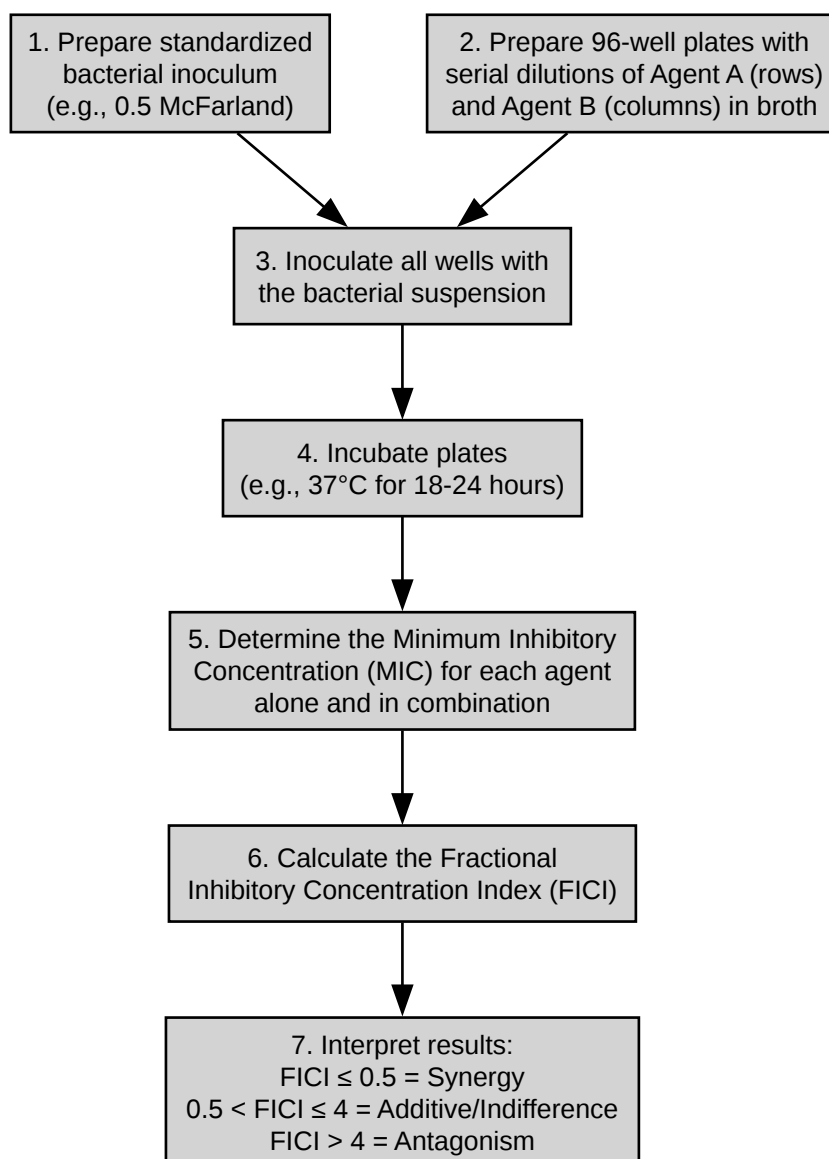
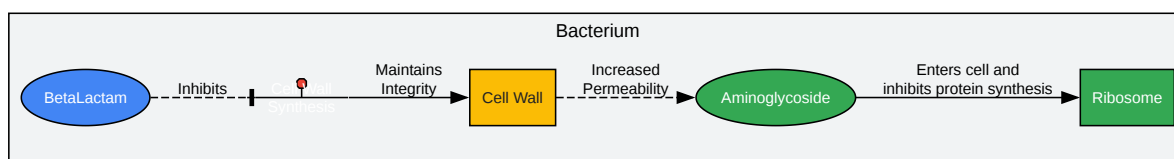


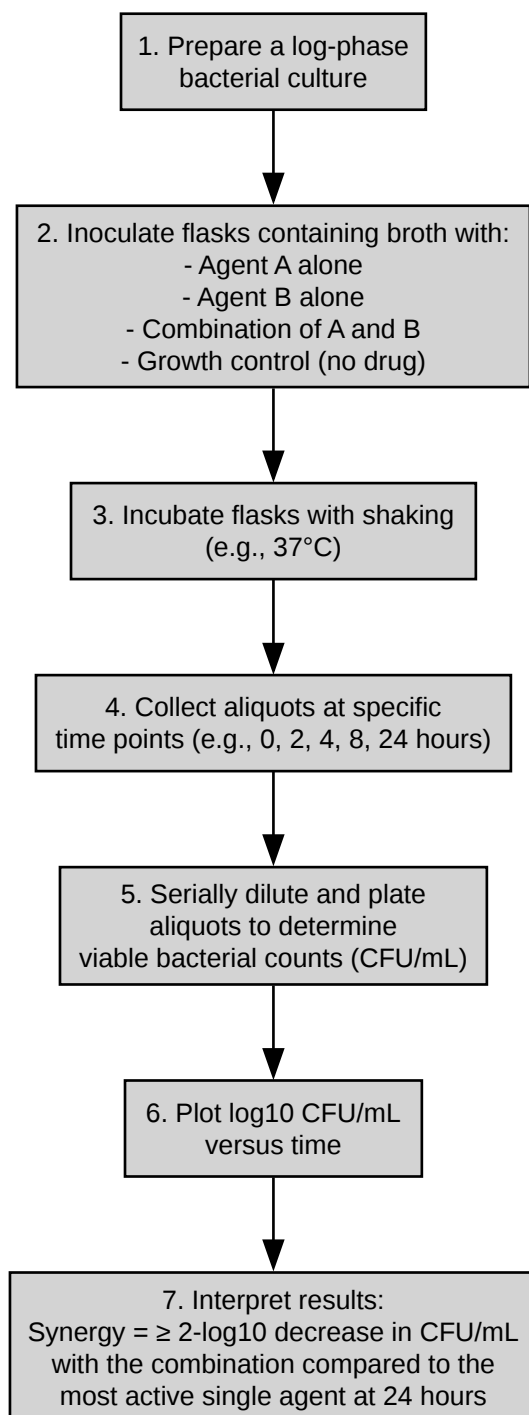
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Mechanism of Polymyxin B Synergy

β-Lactam Antibiotics: Cell Wall Synthesis Inhibition

β -Lactam antibiotics inhibit the synthesis of the peptidoglycan layer of the bacterial cell wall.[20]
[21] This weakens the cell wall, making it more permeable and facilitating the entry of aminoglycosides into the bacterial cell to reach the ribosomes.[22]





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References

- 1. Synergistic Effect of Oleanolic Acid on Aminoglycoside Antibiotics against *Acinetobacter baumannii* | PLOS One [journals.plos.org]
- 2. researchgate.net [researchgate.net]
- 3. Synergistic Effect of Oleanolic Acid on Aminoglycoside Antibiotics against *Acinetobacter baumannii* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synergistic Effect of Oleanolic Acid on Aminoglycoside Antibiotics against *Acinetobacter baumannii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Polymyxin Triple Combinations against Polymyxin-Resistant, Multidrug-Resistant, KPC-Producing *Klebsiella pneumoniae* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Combinations of β -lactam or aminoglycoside antibiotics with plectasin are synergistic against methicillin-sensitive and methicillin-resistant *Staphylococcus aureus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Synergism at clinically attainable concentrations of aminoglycoside and beta-lactam antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Aminoglycosides plus beta-lactams against gram-negative organisms. Evaluation of in vitro synergy and chemical interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Evaluation of polymyxin B in combination with 13 other antibiotics against carbapenemase-producing *Klebsiella pneumoniae* in time-lapse microscopy and time-kill experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Oleanolic acid combats *Streptococcus iniae* via cell membrane damage and oxidative stress, transcriptomic and phenotypic analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Polymyxin: Alternative Mechanisms of Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Penicillin - Wikipedia [en.wikipedia.org]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. What is the mechanism of Polymyxin B Sulfate? [synapse.patsnap.com]
- 18. Polymyxins and Bacterial Membranes: A Review of Antibacterial Activity and Mechanisms of Resistance - PMC [pmc.ncbi.nlm.nih.gov]

- 19. bioengineer.org [bioengineer.org]
- 20. A Systematic Study of the Stability, Safety, and Efficacy of the de novo Designed Antimicrobial Peptide PepD2 and Its Modified Derivatives Against Acinetobacter baumannii - PMC [pmc.ncbi.nlm.nih.gov]
- 21. In-vivo assessment of in-vitro killing patterns of Pseudomonas aeruginosa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Antimicrobial activity of subinhibitory concentrations of aminoglycosides against Pseudomonas aeruginosa as determined by the killing-curve method and the postantibiotic effect - PubMed [pubmed.ncbi.nlm.nih.gov]
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